Application Note: Preparation of Sik-IN-2 Stock Solution with DMSO

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Compound of Interest

Compound Name:	*Sik-IN-2*
Cat. No.:	*B12371464*

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Introduction

Salt-inducible kinases (SIKs) are members of the AMP-activated protein kinase (AMPK) family of serine/threonine kinases, comprising three isoforms: SIK1, SIK2, and SIK3. These kinases are key regulators of various physiological processes, including metabolism, inflammation, and cell division. Dysregulation of SIK activity has been implicated in several diseases, making them a promising target for drug development. **Sik-IN-2** is a potent pan-inhibitor of SIK isoforms, demonstrating inhibitory activity against SIK1, SIK2, and SIK3 at nanomolar concentrations.[1][2] Accurate and consistent preparation of **Sik-IN-2** stock solutions is crucial for obtaining reliable and reproducible results in downstream biological assays. This document provides a detailed protocol for the preparation, storage, and handling of **Sik-IN-2** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Properties of **Sik-IN-2**

A summary of the key chemical and physical properties of **Sik-IN-2** is provided below. This data is essential for accurate stock solution preparation and experimental design.

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Property	Value
IUPAC Name	N/A (Structure-based name is complex; refer to vendor)
Synonyms	Compound 45
CAS Number	3033846-20-4[1][2]
Molecular Formula	$C_{22}H_{22}N_6OS$[1][2]
Molecular Weight	418.51 g/mol [1][2]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)
Reported IC_{50} Values	SIK1: 0.1 nM, SIK2: 0.2 nM, SIK3: 0.4 nM[1][2]
Storage of Solid	Store at -20°C for long-term stability.
Storage of Stock Solution	Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

Experimental Protocols

1. Materials and Equipment

- **Sik-IN-2** powder (ensure purity and refer to the Certificate of Analysis provided by the vendor)
- Anhydrous, sterile-filtered Dimethyl Sulfoxide (DMSO), ≥99.7% purity
- Analytical balance (accurate to at least 0.1 mg)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile, low-retention pipette tips
- Vortex mixer
- Sonicator (optional, water bath or probe)

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- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

2. Safety Precautions

- **Sik-IN-2** is a potent bioactive compound. The toxicological properties have not been fully elucidated. Handle with care and use appropriate PPE.
- DMSO is a powerful solvent that can facilitate the absorption of other chemicals through the skin.[3] Avoid direct skin and eye contact. All handling should be performed inside a chemical fume hood.

3. Protocol for Preparing a 10 mM **Sik-IN-2** Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution. Adjust volumes as needed for different concentrations or final volumes.

- Calculate the Required Mass:
  - Use the following formula to determine the mass of **Sik-IN-2** needed:
    - Mass (mg) = Desired Concentration (M) × Final Volume (L) × Molecular Weight (g/mol) × 1000 (mg/g)
    - For a 10 mM stock in 1 mL:
    - Mass (mg) = 0.010 mol/L × 0.001 L × 418.51 g/mol × 1000 mg/g = 4.185 mg
- Weighing the Compound:
  - Tare a sterile, dry microcentrifuge tube or vial on the analytical balance.
  - Carefully weigh out 4.19 mg of **Sik-IN-2** powder into the tared container. Record the exact mass.
- Dissolving the Compound:

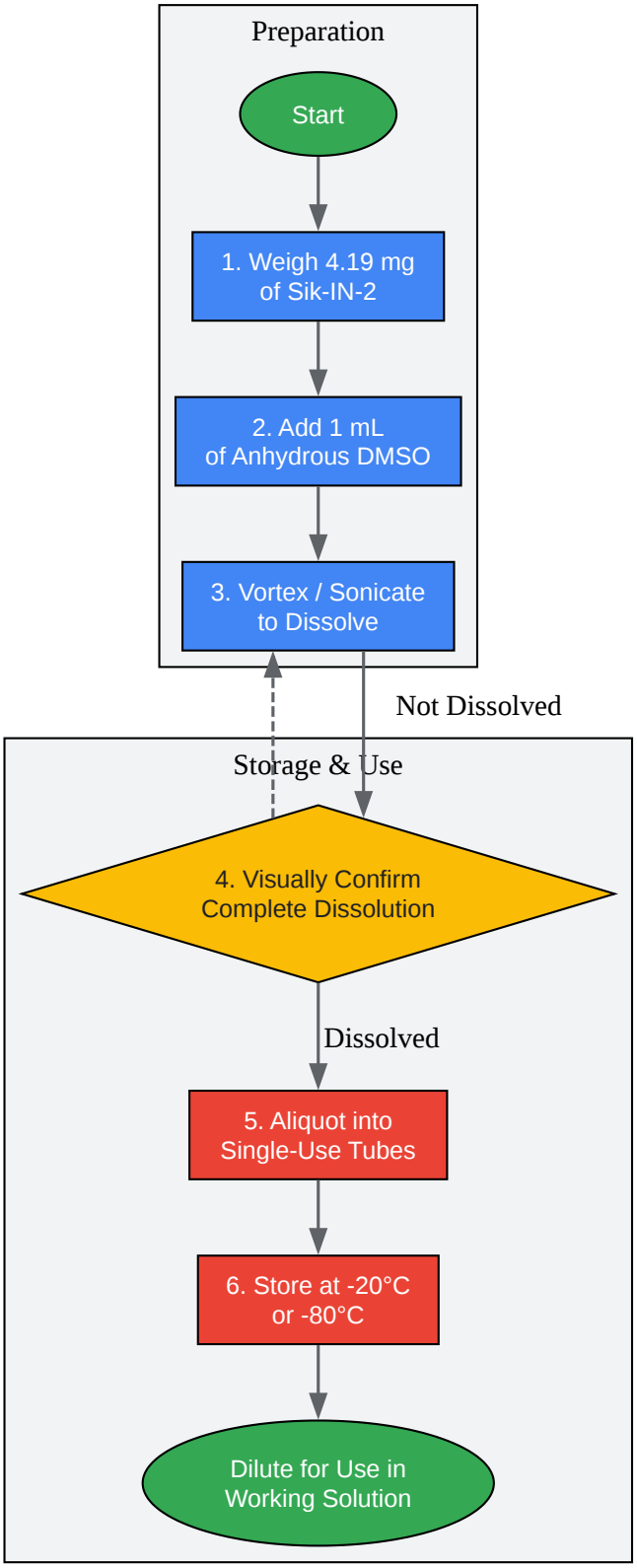
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- Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the container with the **Sik-IN-2** powder. To prepare a 10 mM solution with 4.19 mg of powder, you would add exactly 1 mL of DMSO.
- Secure the cap tightly on the tube or vial.

- Ensuring Complete Solubilization:
  - Vortex the solution vigorously for 1-2 minutes until the solid is completely dissolved.
  - Visually inspect the solution against a light source to ensure there are no visible particles.
  - If the compound does not dissolve completely, sonicate the solution in a water bath for 5-10 minutes. Gentle warming to 37°C may also aid dissolution, but check the compound's stability information first.
- Storage and Handling:
  - Once fully dissolved, the stock solution is ready for use or storage.
  - For storage, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
  - Label each aliquot clearly with the compound name, concentration, date, and your initials.
  - Store the aliquots at -20°C or -80°C in a dark, dry place.

Diagrams

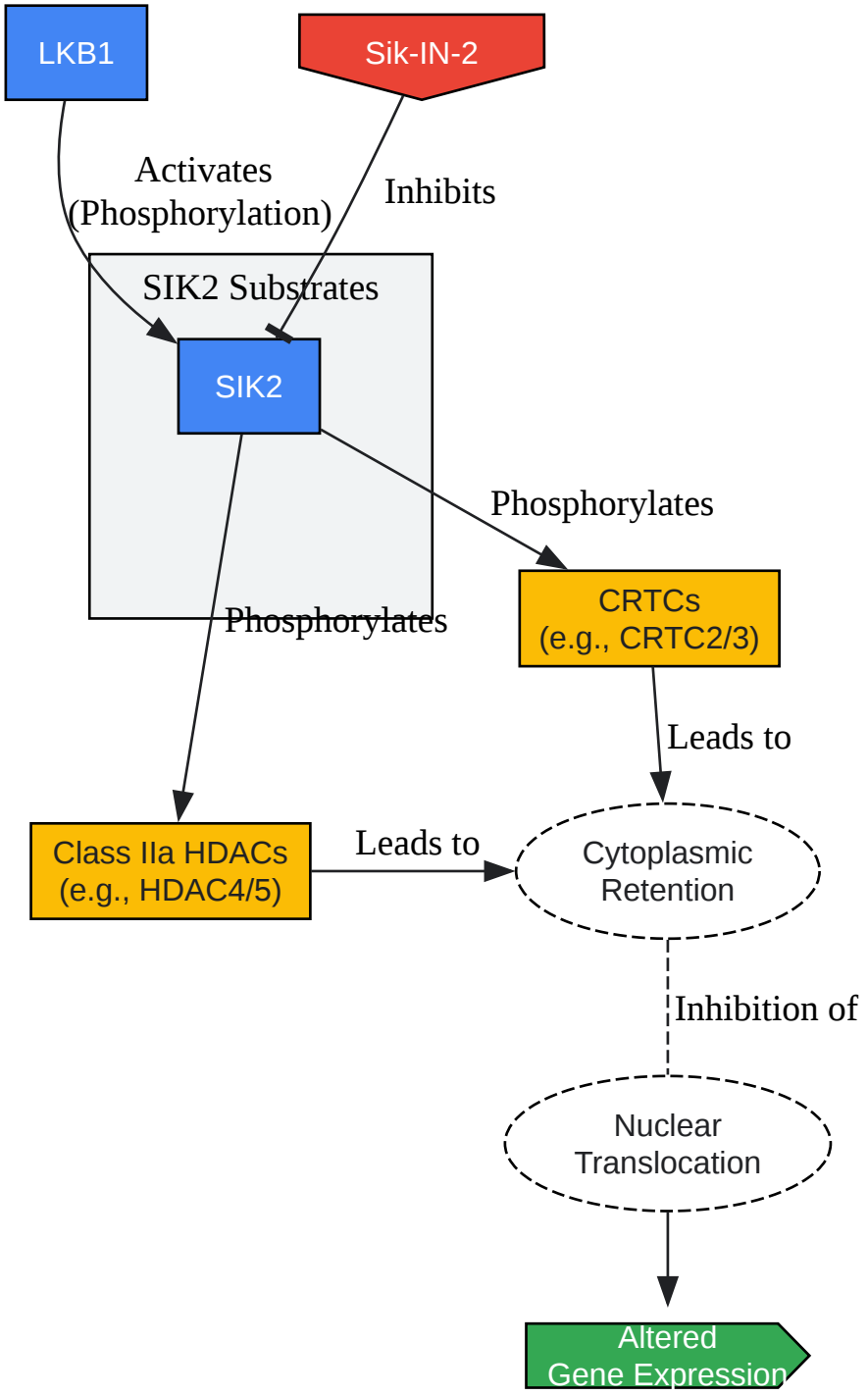
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Caption: Workflow for preparing a 10 mM **Sik-IN-2** stock solution.

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Caption: Simplified SIK2 signaling pathway and point of inhibition.

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